

An In-Depth Technical Guide to 2,4,4-Trimethylhexane-1,6-diamine

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Compound of Interest

Compound Name: 2,4,4-Trimethylhexane-1,6-diamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,4-trimethylhexane-1,6-diamine**, including its synonyms, trade names, chemical and physical properties, and key applications. Detailed experimental protocols for its synthesis and use as an epoxy curing agent are also presented, along with graphical representations of these processes.

Synonyms and Trade Names

2,4,4-Trimethylhexane-1,6-diamine is known by several other names in the scientific and industrial literature. Additionally, it is commercially available, often as a mixture of isomers, under specific trade names.

Synonyms:

- 1,6-Hexanediamine, 2,4,4-trimethyl-[1]
- 2,4,4-Trimethyl-1,6-hexanediamine[1]
- 2,4,4-Trimethylhexamethylenediamine[2]
- 3,3,5-Trimethylhexamethylenediamine[2]
- 1,6-Diamino-2,4,4-trimethylhexane

It is important to note that "trimethylhexamethylenediamine" is a common name that typically refers to a mixture of two isomers: 2,2,4-trimethylhexane-1,6-diamine and **2,4,4-trimethylhexane-1,6-diamine**.^[3]

Trade Names:

- Vestamin TMD: This is a commercial trade name for a mixture of the 2,2,4- and **2,4,4-trimethylhexane-1,6-diamine** isomers, produced by Evonik Industries.^{[3][4]}

Quantitative Data

The physical and chemical properties of **2,4,4-trimethylhexane-1,6-diamine** are summarized in the tables below. The data is compiled from various technical data sheets and chemical databases.

Table 1: Physical Properties

Property	Value	Source
Molecular Formula	C9H22N2	^{[1][5]}
Molecular Weight	158.28 g/mol	^{[2][5]}
Appearance	Colorless liquid	^{[4][6]}
Odor	Amine-like	^[7]
Density	0.856 - 0.870 g/cm ³ at 20°C	^{[1][6]}
Melting Point	-80 °C	^{[5][6][8]}
Boiling Point	224.1 - 232 °C at 760 mmHg	^{[1][5][6]}
Flash Point	102.4 - 110 °C	^{[6][8]}
Vapor Pressure	<1 hPa at 50°C	^{[6][8]}
Viscosity	approx. 6 mPa·s at 20°C	^{[6][8]}
Refractive Index	1.461	

Table 2: Chemical Properties and Identifiers

Property	Value	Source
IUPAC Name	2,4,4-trimethylhexane-1,6-diamine	[1]
CAS Number	3236-54-2	[1]
InChI Key	DPQHRXRAZHNGRU-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CC(CCN)CC(C)(C)CN</chem>	[1]
Solubility	Soluble in a wide range of polar organic solvents, including esters and alcohols. Miscible with water.	[4][8]
pH	11.6 (0.1 N solution)	[8]

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **2,4,4-trimethylhexane-1,6-diamine** are crucial for research and development. Below are outlined procedures based on available literature.

3.1. Synthesis of Trimethylhexamethylenediamine

Trimethylhexamethylenediamine is synthesized from isophorone. The process involves multiple steps, which are described below as a general procedure for the mixture of isomers.[3]

Objective: To synthesize a mixture of 2,2,4- and **2,4,4-trimethylhexane-1,6-diamine** from isophorone.

Materials:

- Isophorone
- Hydrogen gas
- Nitric acid

- Ammonia
- Hydrogenation catalyst (e.g., Raney Cobalt)
- Imination catalyst
- Appropriate solvents (e.g., methanol)

Procedure:

- Hydrogenation of Isophorone: Isophorone is first reduced via hydrogenation to produce trimethylcyclohexanol.
- Oxidation: The resulting trimethylcyclohexanol is then oxidized using nitric acid. This step is analogous to the synthesis of adipic acid from cyclohexane and results in a mixture of "trimethyladipic acids".
- Dinitrile Formation: The mixture of trimethyladipic acids is then converted to the corresponding dinitriles.
- Aminating Hydrogenation of Dinitrile: The dinitrile mixture is subjected to aminating hydrogenation. This is a two-step process:
 - Imination: The dinitrile is first converted to the corresponding imine in the presence of an imination catalyst and ammonia.
 - Hydrogenation: The resulting imine is then hydrogenated in the presence of a hydrogenation catalyst (e.g., Raney Cobalt) and hydrogen to yield the final product, a mixture of trimethylhexamethylenediamine isomers.[2] The reaction is typically carried out at elevated temperature (e.g., 120°C) and pressure (e.g., 6 MPa hydrogen, 0.2 MPa ammonia).[9]

3.2. Use as an Epoxy Curing Agent

A mixture of 1,6-diamino-2,2,4-trimethylhexane and 1,6-diamino-2,4,4-trimethylhexane is used as a curing agent for epoxy resins. The following protocol is adapted from a patent describing the formation of an adduct with a polyglycidyl ether.[6]

Objective: To prepare an epoxy resin adduct using a commercial mixture of trimethylhexamethylenediamine isomers.

Materials:

- Commercial trimethylhexamethylenediamine (isomer mixture)
- Liquid polyglycidyl ether of bisphenol A (epoxide equivalent weight of approximately 192 g/equivalent)
- Reaction vessel with heating and stirring capabilities

Procedure:

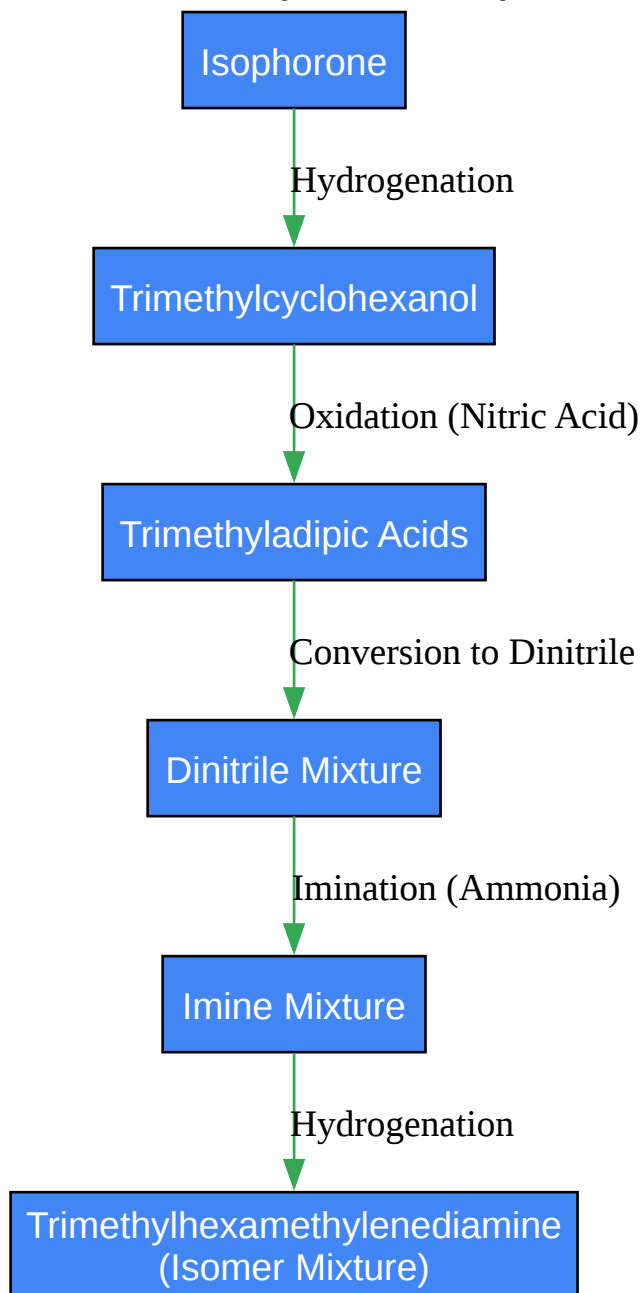
- Mixing of Reactants: 158 parts by weight of commercial trimethylhexamethylenediamine (a mixture of 1,6-diamino-2,2,4-trimethylhexane and 1,6-diamino-2,4,4-trimethylhexane isomers) are mixed with 77 parts by weight of a liquid polyglycidyl ether derived from bisphenol A and epichlorohydrin.[6]
- Initiation of Reaction: The mixture is heated until an exothermic reaction begins.[6]
- Temperature Control: The temperature of the reaction mixture is raised to and maintained at 110-120°C.[6]
- Adduct Formation: The reaction is allowed to proceed at this temperature to form the desired adduct. The resulting adduct can be used as a curing agent for epoxy resin systems.[6]

Mandatory Visualizations

4.1. Synthesis Workflow

The synthesis of trimethylhexamethylenediamine from isophorone can be visualized as a multi-step chemical process.

Synthesis of Trimethylhexamethylenediamine

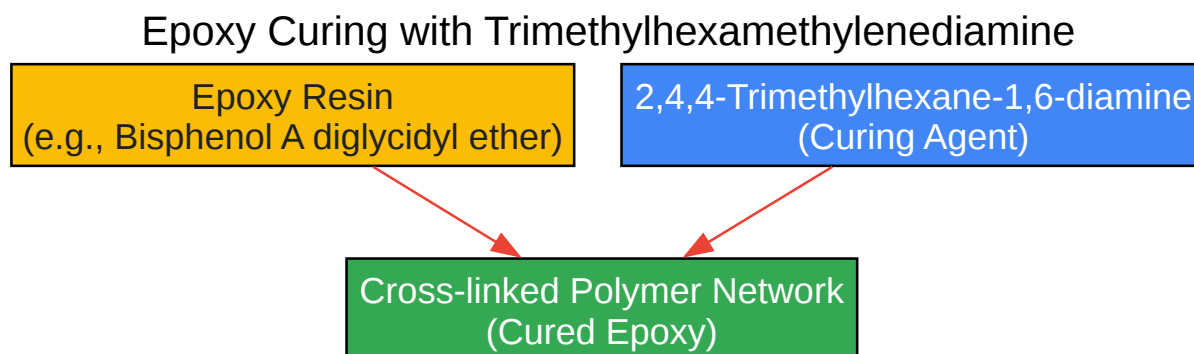


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Caption: A simplified workflow for the synthesis of trimethylhexamethylenediamine from isophorone.

4.2. Logical Relationship in Epoxy Curing

The role of **2,4,4-trimethylhexane-1,6-diamine** as a curing agent involves a chemical reaction with an epoxy resin to form a cross-linked polymer network.



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Caption: Logical relationship showing the components leading to a cured epoxy polymer.

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